

An In-Depth Technical Guide to the Ethnobotanical Uses of *Chloranthus henryi*

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Shizukaol B*

Cat. No.: B593543

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Abstract

Chloranthus henryi Hemsl., a perennial herb belonging to the Chloranthaceae family, has a rich history in traditional medicine, particularly in China, for treating a variety of ailments. This technical guide provides a comprehensive overview of the ethnobotanical uses, phytochemistry, and pharmacological activities of *C. henryi*. It is designed to serve as a resource for researchers, scientists, and drug development professionals interested in exploring the therapeutic potential of this plant. This document details the traditional medicinal applications of *C. henryi*, its diverse phytochemical constituents with a focus on terpenoids, and the scientific evidence for its anti-inflammatory, antitumor, neuroprotective, and hepatoprotective properties. Furthermore, this guide presents detailed experimental protocols for the extraction, isolation, and biological evaluation of compounds from *C. henryi*, alongside visualizations of key signaling pathways modulated by its bioactive constituents.

Ethnobotanical Uses of *Chloranthus henryi*

Chloranthus henryi has been traditionally used in Chinese folk medicine for its therapeutic properties. The genus *Chloranthus* is known for its medicinal applications in treating bruises, swelling and pain, rheumatic arthritis, and boils.^[1] The medicinal potencies of this genus are described as dispelling wind and cold, strengthening bones and tendons, activating blood circulation, and dispersing blood stasis.^[1] The whole plant is utilized in remedies for conditions such as snake bites and wounds.^[1]

Phytochemistry of *Chloranthus henryi*

Phytochemical investigations of *Chloranthus henryi* have revealed a rich and diverse array of secondary metabolites, with terpenoids, particularly sesquiterpenoids and diterpenoids, being the most prominent class of compounds.[2][3] These compounds are responsible for the plant's various biological activities.

Terpenoids

A significant number of novel and known terpenoids have been isolated from *C. henryi*. These include labdane-type diterpenes and eudesmane-type sesquiterpenes.[4] Bis-sesquiterpenes, such as henriols A-D, and diterpenes, henrilabdanes A-C, have also been identified in the roots of the plant.[5] Lindenane-type disesquiterpenoids are another characteristic group of compounds found in this species.[6]

Other Constituents

Besides terpenoids, other classes of compounds have been isolated from *C. henryi*, including coumarins, glucosides, and sterols.[3] Compounds such as curcolonol, zedoarofuran, shizukanolide E, skimmin, calucanthoside, chloracoumarin, beta-sitosterol, and daucosterin have been identified from the roots.[3]

Pharmacological Activities and Bioactive Compounds

Scientific studies have validated many of the traditional uses of *Chloranthus henryi* and have uncovered additional therapeutic potentials. The isolated compounds have demonstrated a range of pharmacological effects, including anti-inflammatory, antitumor, neuroprotective, and hepatoprotective activities.

Anti-inflammatory Activity

Several sesquiterpenoids isolated from *C. henryi* have shown significant anti-inflammatory effects.[6][7] For instance, shizukaols F and G exhibited potent inhibitory activities against nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated murine BV-2 microglial cells, with IC₅₀ values of 2.65 and 4.60 μ M, respectively.[7] Certain compounds have been found to

reduce the production of pro-inflammatory cytokines like IL-1 β and TNF- α by inhibiting the activation of the IKB α /p65 pathway.[8]

Antitumor Activity

Various compounds from *C. henryi* have exhibited cytotoxic activities against several human tumor cell lines.[4] For example, chololactone A and chlorajaponol showed good inhibitory effects on HeLa cells with IC50 values of $4.50 \pm 0.27 \mu\text{mol}\cdot\text{L}^{-1}$ and $4.25 \pm 0.08 \mu\text{mol}\cdot\text{L}^{-1}$, respectively.[9] Bis-sesquiterpenes like henriol C have demonstrated cytotoxicity against hepatoma (BEL-7402), human gastric carcinoma (BGC-823), and colon cancer (HCT-8) cell lines.[5]

Neuroprotective Activity

Recent research has highlighted the neuroprotective potential of compounds from *C. henryi*. [10][11] Several sesquiterpenoids have shown moderate neuroprotective effects on PC12 cells damaged by hydrogen peroxide.[11] Furthermore, at a concentration of 10 μM , certain compounds exhibited potent neuroprotective activity against H2O2-induced PC12 cell damage and were found to activate the AMPK/SIRT signaling pathway.[12]

Hepatoprotective Activity

Compounds isolated from the ethanol extract of the roots of *C. henryi* have demonstrated moderate hepatoprotective activities.[5] For instance, henriol A, henrilabdane A, henrilabdane B, and henrilabdane C showed IC50 values of 0.19, 0.66, 0.09, and 0.18 μM , respectively, in a hepatoprotective assay.[5][13]

Quantitative Data on Bioactive Compounds

The following tables summarize the quantitative data on the biological activities of compounds isolated from *Chloranthus henryi*.

Table 1: Anti-inflammatory Activity of Compounds from *Chloranthus henryi*

Compound	Assay	Cell Line	IC50 / EC50 (μM)	Reference
Shizukaol F	NO Production Inhibition	BV-2 microglia	2.65	[7]
Shizukaol G	NO Production Inhibition	BV-2 microglia	4.60	[7]
Compound 17	IL-1β Suppression	BV-2 microglia	6.81	[8]
Compound 17	TNF-α Suppression	BV-2 microglia	2.76	[8]

Table 2: Antitumor Activity of Compounds from *Chloranthus henryi*

Compound	Cell Line	IC50 (μmol·L-1)	Reference
Chololactone A	HeLa	4.50 ± 0.27	[9]
Chlorajaponol	HeLa	4.25 ± 0.08	[9]
Henriol C	BEL-7402, BGC-823, HCT-8	Not specified	[5]

Table 3: Hepatoprotective Activity of Compounds from *Chloranthus henryi*

Compound	Assay	IC50 (μM)	Reference
Henriol A	Not specified	0.19	[5][13]
Henrilabdane A	Not specified	0.66	[5][13]
Henrilabdane B	Not specified	0.09	[5][13]
Henrilabdane C	Not specified	0.18	[5][13]

Table 4: Neuroprotective Activity of Compounds from *Chloranthus henryi*

Compound	Assay	Concentration	Effect	Reference
Chlogermacrone B	H2O2 damaged PC12 cells	10 μ M	Increased cell viability to 99.6 $\pm$ 8.7%	[10]
Chlogermacrone C	H2O2 damaged PC12 cells	10 μ M	Increased cell viability to 68.1 $\pm$ 4.8%	[10]
Compound 8	H2O2 damaged PC12 cells	10 μ M	Potent neuroprotective activity	[12]
Compound 10	H2O2 damaged PC12 cells	10 μ M	Potent neuroprotective activity	[12]
Compound 11	H2O2 damaged PC12 cells	10 μ M	Potent neuroprotective activity	[12]

Experimental Protocols

This section provides detailed methodologies for the extraction, isolation, and biological evaluation of compounds from *Chloranthus henryi*.

Extraction and Isolation of Bioactive Compounds

This protocol describes a general procedure for the extraction and isolation of terpenoids from the roots of *C. henryi*.

1. Plant Material Preparation:

- Collect fresh roots of *Chloranthus henryi*.
- Wash the roots thoroughly with tap water to remove soil and debris.
- Air-dry the roots in a shaded, well-ventilated area until they are brittle.

- Grind the dried roots into a coarse powder using a mechanical grinder.

2. Extraction:

- Macerate the powdered root material (e.g., 1 kg) with 95% ethanol (e.g., 5 L) at room temperature for 24 hours, with occasional shaking.
- Repeat the extraction process three times.
- Combine the ethanol extracts and concentrate them under reduced pressure using a rotary evaporator to obtain a crude extract.

3. Fractionation:

- Suspend the crude extract in water and partition successively with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol.
- Concentrate each fraction to dryness under reduced pressure.

4. Isolation by Column Chromatography:

- Subject the ethyl acetate fraction, which is often rich in terpenoids, to column chromatography on a silica gel column.
- Elute the column with a gradient of petroleum ether-ethyl acetate (e.g., from 100:0 to 0:100) to obtain several sub-fractions.
- Monitor the fractions using Thin Layer Chromatography (TLC).

5. Purification by Preparative HPLC:

- Further purify the sub-fractions containing compounds of interest using preparative High-Performance Liquid Chromatography (HPLC) on a C18 column with a suitable mobile phase (e.g., methanol-water or acetonitrile-water gradient).
- Collect the peaks corresponding to individual compounds.

6. Structure Elucidation:

- Determine the structures of the isolated pure compounds using spectroscopic techniques, including Mass Spectrometry (MS), 1D-NMR (^1H and ^{13}C), and 2D-NMR (COSY, HSQC, HMBC).

In Vitro MTT Cytotoxicity Assay

This protocol outlines the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to determine the cytotoxic effects of isolated compounds on cancer cell lines.

1. Cell Culture:

- Culture the desired cancer cell line (e.g., HeLa) in appropriate culture medium supplemented with fetal bovine serum and antibiotics at 37°C in a humidified atmosphere with 5% CO₂.

2. Cell Seeding:

- Harvest the cells by trypsinization and seed them into 96-well plates at a density of 5×10^3 to 1×10^4 cells per well.
- Incubate the plates for 24 hours to allow cell attachment.

3. Treatment with Compounds:

- Prepare stock solutions of the isolated compounds in dimethyl sulfoxide (DMSO).
- Dilute the stock solutions with culture medium to achieve a range of final concentrations (e.g., 0.1, 1, 10, 50, 100 μM). The final DMSO concentration should not exceed 0.1%.
- Replace the medium in the wells with the medium containing the test compounds. Include a vehicle control (medium with DMSO) and a positive control (a known anticancer drug).
- Incubate the plates for 48 or 72 hours.

4. MTT Assay:

- After the incubation period, add 20 μL of MTT solution (5 mg/mL in phosphate-buffered saline) to each well.

- Incubate the plates for an additional 4 hours at 37°C.
- Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Shake the plates for 10 minutes to ensure complete dissolution.

5. Absorbance Measurement:

- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability as: (Absorbance of treated cells / Absorbance of control cells) x 100.
- Determine the IC₅₀ value (the concentration that inhibits 50% of cell growth) by plotting the percentage of viability against the compound concentration.

In Vitro Anti-inflammatory Assay (Nitric Oxide Production)

This protocol describes the measurement of nitric oxide (NO) production in LPS-stimulated RAW 264.7 macrophage cells.

1. Cell Culture:

- Culture RAW 264.7 cells in DMEM supplemented with 10% FBS and antibiotics at 37°C in a 5% CO₂ incubator.

2. Cell Seeding:

- Seed the cells in 96-well plates at a density of 5×10^4 cells per well and incubate for 24 hours.

3. Treatment and Stimulation:

- Pre-treat the cells with various concentrations of the test compounds for 1 hour.

- Stimulate the cells with lipopolysaccharide (LPS) (e.g., 1 $\mu\text{g/mL}$) for 24 hours. Include a control group (no LPS, no compound), an LPS-only group, and a positive control group (LPS + a known anti-inflammatory drug).

4. Measurement of Nitrite:

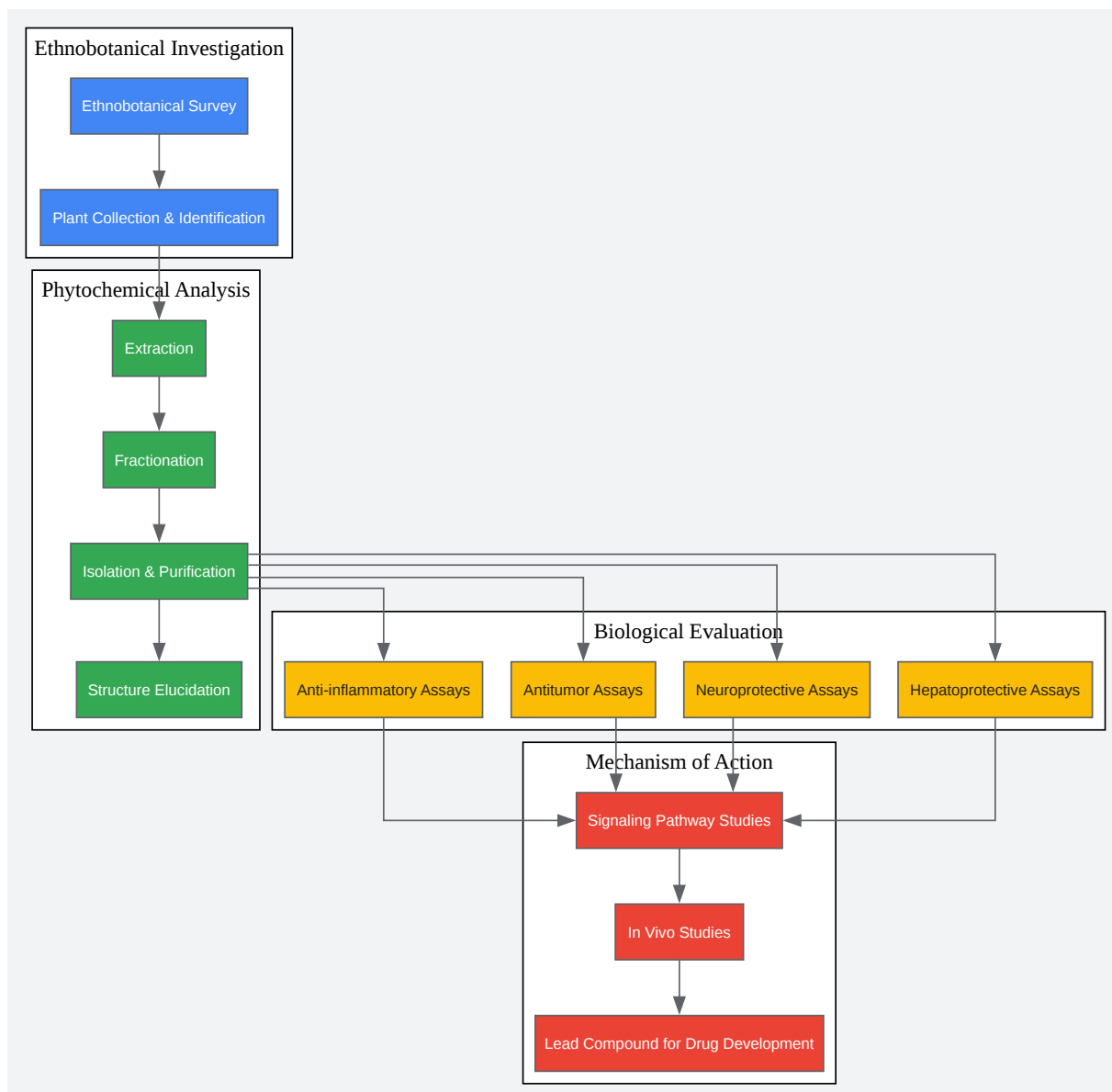
- After incubation, collect 100 μL of the culture supernatant from each well.
- Add 100 μL of Griess reagent (1% sulfanilamide in 5% phosphoric acid and 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water) to the supernatant.
- Incubate at room temperature for 10 minutes.

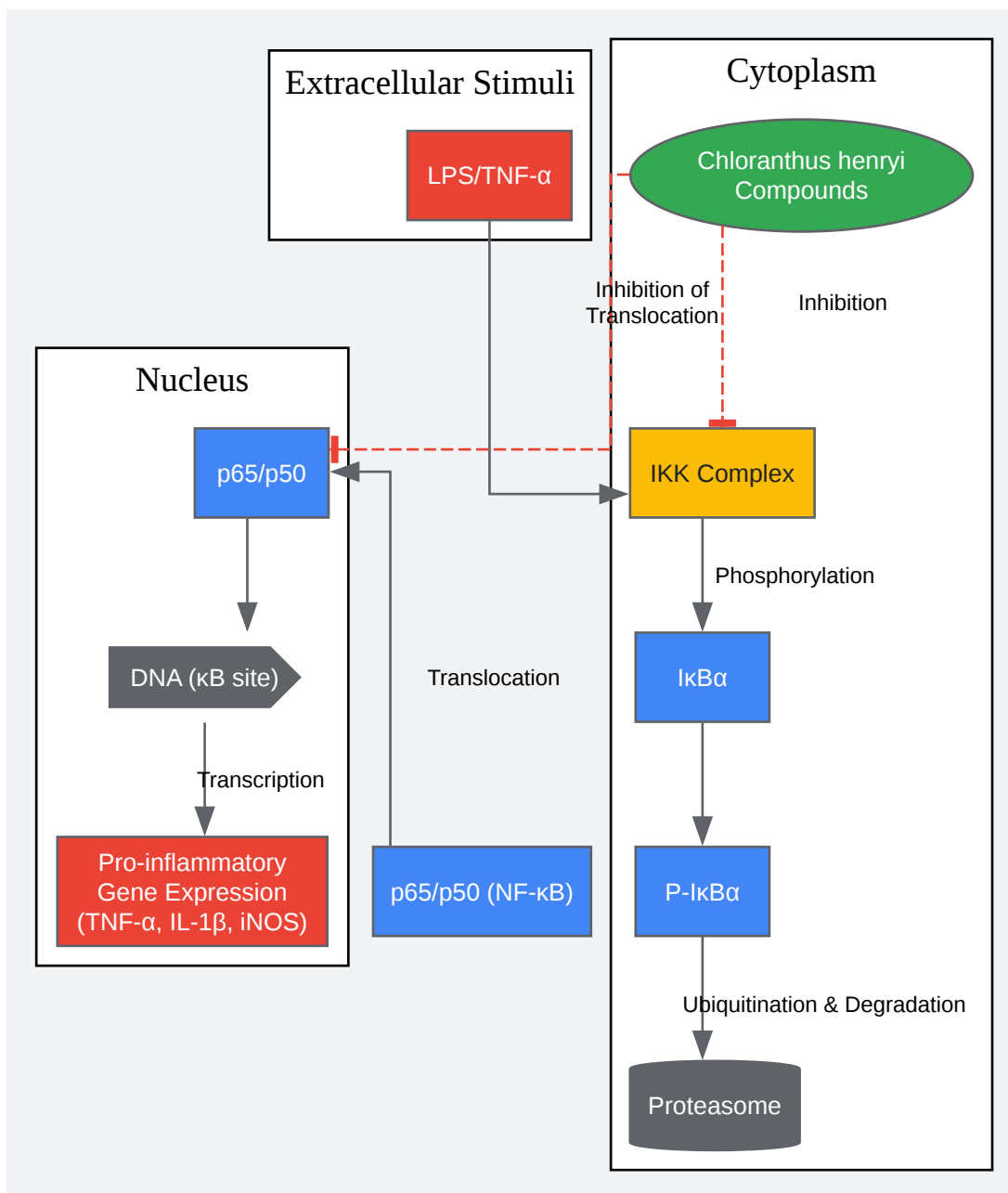
5. Absorbance Measurement:

- Measure the absorbance at 540 nm using a microplate reader.
- Use a sodium nitrite standard curve to determine the nitrite concentration in the samples.
- Calculate the percentage of inhibition of NO production.

Signaling Pathways and Experimental Workflows

The following diagrams, created using Graphviz (DOT language), illustrate key signaling pathways affected by compounds from *Chloranthus henryi* and a general experimental workflow.





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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Ethnobotanical Uses of *Chloranthus henryi*]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593543#exploring-the-ethnobotanical-uses-of-chloranthus-henryi]

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